

Safflor Yellow A: A Comprehensive Technical Guide for Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Safflor yellow (A)

Cat. No.: B15971893

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Safflor Yellow A, a prominent water-soluble quinochalcone C-glycoside extracted from the petals of *Carthamus tinctorius* L., has garnered significant attention in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the physicochemical properties of Safflor Yellow A (specifically Hydroxysafflor Yellow A, HSYA), detailed experimental protocols for its analysis, and a summary of its mechanisms of action, with a focus on key signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals in drug discovery and development.

Physicochemical Properties of Safflor Yellow A (Hydroxysafflor Yellow A)

Safflor Yellow A is a yellow amorphous powder.^[1] Its chemical and physical characteristics are summarized in the tables below.

Chemical Identity	
Systematic Name	(6E)-2,5-dihydroxy-6-[(E)-1-hydroxy-3-(4-hydroxyphenyl)prop-2-enylidene]-2,4-bis[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]cyclohex-4-ene-1,3-dione[2]
Molecular Formula	C27H32O16[1]
Molecular Weight	612.5 g/mol [2]
CAS Number	78281-02-4[2]
Chemical Structure	A C-glycosyl quinochalcone[1]
Physical and Chemical Properties	
Appearance	Yellow amorphous powder[1]
Solubility	Highly soluble in water.[3] Sparingly soluble in lipophilic solvents such as ethyl acetate, ether, benzene, and chloroform.[3]
Maximum UV Absorbance (λ_{max})	Approximately 403 nm[1]
Stability	Stable at pH 3-7 and below 60°C.[4] Degrades under strong acidic (pH < 3), alkaline (pH > 7), high temperature, and light exposure.[4][5] Degrades in the presence of Fe3+ and Fe2+ ions.[2]

Experimental Protocols

Determination of Solubility

This protocol outlines the steps to determine the solubility of Safflor Yellow A in a given solvent.

Methodology:

- Add an excess amount of Safflor Yellow A to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25°C) for a specified period (e.g., 24 hours) to ensure equilibrium is reached.
- Centrifuge the suspension to separate the undissolved solid.
- Carefully collect a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent.
- Quantify the concentration of Safflor Yellow A in the diluted supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Calculate the solubility based on the concentration and the dilution factor.

High-Performance Liquid Chromatography (HPLC) Analysis

This protocol provides a standard method for the quantification of Safflor Yellow A.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[6]
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).[6]
- Flow Rate: 1.0 mL/min.[7]
- Injection Volume: 10 µL.[7]
- Column Temperature: 30°C.[7]
- Detection Wavelength: 403 nm.[6]

Methodology:

- Prepare a standard stock solution of Safflor Yellow A of known concentration in the mobile phase.
- Prepare a series of calibration standards by diluting the stock solution.
- Prepare the sample solution by dissolving the material containing Safflor Yellow A in the mobile phase and filtering it through a 0.45 μm filter.
- Inject the calibration standards and the sample solution into the HPLC system.
- Record the peak areas of Safflor Yellow A.
- Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Determine the concentration of Safflor Yellow A in the sample by interpolating its peak area on the calibration curve.

Stability Studies

pH Stability:

- Prepare buffer solutions at various pH values (e.g., pH 3, 5, 7, 9, 11).
- Dissolve a known concentration of Safflor Yellow A in each buffer solution.
- Incubate the solutions at a constant temperature in the dark.
- At specific time intervals (e.g., 0, 1, 2, 4, 8, 12, 24 hours), withdraw an aliquot from each solution.^[8]
- Analyze the concentration of the remaining Safflor Yellow A using the HPLC method described above.
- Plot the concentration of Safflor Yellow A as a function of time for each pH to determine the degradation kinetics.

Thermal Stability:

- Prepare a solution of Safflor Yellow A in a suitable solvent (e.g., water at a neutral pH).
- Aliquot the solution into several sealed vials.
- Incubate the vials at different temperatures (e.g., 40°C, 60°C, 80°C) in the dark.[8]
- At specified time points, remove a vial from each temperature and cool it to room temperature.[8]
- Determine the concentration of Safflor Yellow A using the HPLC method.
- Analyze the data to determine the rate of degradation at each temperature.

Photostability:

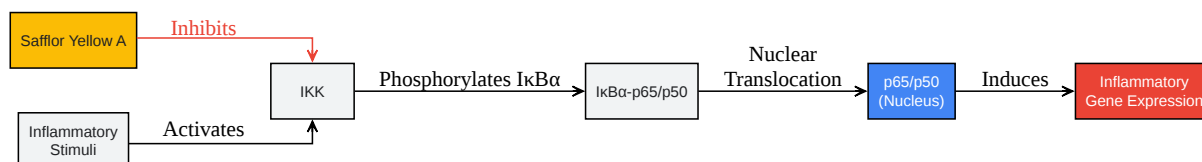
- Prepare a solution of Safflor Yellow A in a transparent container.
- Prepare a control sample in a light-protected container.
- Expose the test sample to a controlled light source (e.g., a xenon lamp simulating sunlight) for a defined period.
- Keep the control sample in the dark at the same temperature.
- At various time intervals, measure the concentration of Safflor Yellow A in both the exposed and control samples using HPLC.
- Compare the degradation in the exposed sample to the control to assess the photostability.

Core Signaling Pathways Modulated by Safflor Yellow A

Safflor Yellow A exerts its pharmacological effects by modulating several key intracellular signaling pathways.

NF-κB Signaling Pathway

Safflor Yellow A has been shown to inhibit the pro-inflammatory NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. It achieves this by preventing the phosphorylation and subsequent degradation of I κ B α , which in turn inhibits the nuclear translocation of the p65 subunit of NF- κ B.[1][9] This leads to a downregulation of inflammatory gene expression.

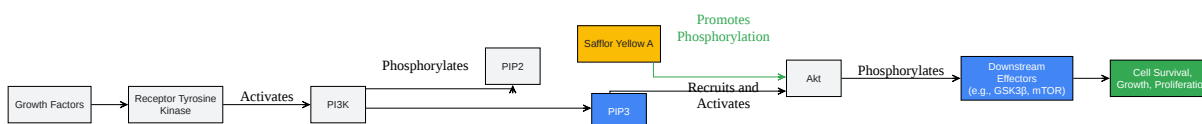


[Click to download full resolution via product page](#)

Inhibition of the NF- κ B signaling pathway by Safflor Yellow A.

PI3K/Akt Signaling Pathway

Safflor Yellow A can modulate the PI3K (Phosphoinositide 3-kinase)/Akt signaling pathway, which is crucial for cell survival, proliferation, and metabolism. Evidence suggests that HSYA can promote the phosphorylation and activation of Akt, which in turn influences downstream targets like GSK3 β and mTOR, contributing to its therapeutic effects in various disease models. [10][11]

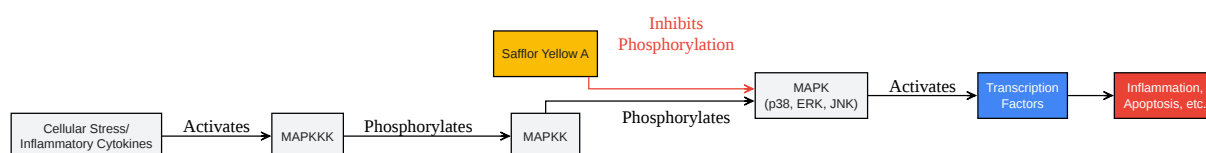


[Click to download full resolution via product page](#)

Modulation of the PI3K/Akt signaling pathway by Safflor Yellow A.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in cellular processes like inflammation, proliferation, and apoptosis that is modulated by Safflor Yellow A. HSYA has been shown to inhibit the phosphorylation of key MAPK members, including p38, ERK (Extracellular signal-regulated kinases), and JNK (c-Jun N-terminal kinases), thereby attenuating inflammatory responses.[12]

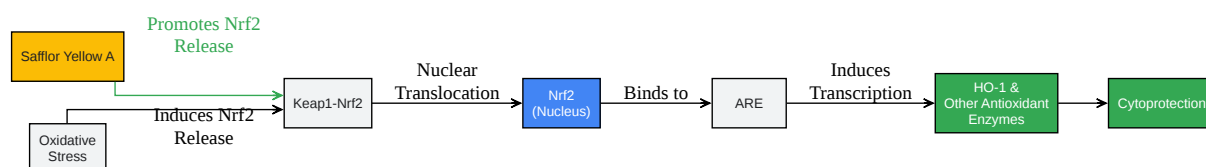


[Click to download full resolution via product page](#)

Inhibition of the MAPK signaling pathway by Safflor Yellow A.

Nrf2/HO-1 Signaling Pathway

Safflor Yellow A exhibits potent antioxidant effects, partly through the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2)/HO-1 (Heme oxygenase-1) pathway. HSYA promotes the nuclear translocation of Nrf2, which then binds to the antioxidant response element (ARE) in the promoter region of antioxidant genes, leading to the upregulation of HO-1 and other cytoprotective enzymes.



[Click to download full resolution via product page](#)

Activation of the Nrf2/HO-1 pathway by Safflor Yellow A.

Conclusion

Safflor Yellow A is a promising natural compound with a well-defined physicochemical profile and a broad spectrum of biological activities. Its ability to modulate key signaling pathways involved in inflammation, cell survival, and oxidative stress makes it a compelling candidate for further research and development in various therapeutic areas. This technical guide provides a foundational understanding of Safflor Yellow A for scientists and researchers, facilitating its application in future studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Frontiers | Hydroxysafflor yellow A: a natural pigment with potential anticancer therapeutic effect \[frontiersin.org\]](#)
- 2. [Frontiers | Hydroxysafflor Yellow A: A Systematical Review on Botanical Resources, Physicochemical Properties, Drug Delivery System, Pharmacokinetics, and Pharmacological Effects \[frontiersin.org\]](#)
- 3. [Hydroxysafflor yellow A: a natural pigment with potential anticancer therapeutic effect - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [analyticsplus.wordpress.com \[analyticsplus.wordpress.com\]](#)
- 5. [Stability and degradation of hydroxysafflor yellow A and anhydrosafflor yellow B in the Safflower injection studied by HPLC-DAD-ESI-MSn \[jcps.bjmu.edu.cn\]](#)
- 6. [japsonline.com \[japsonline.com\]](#)
- 7. [iscientific.org \[iscientific.org\]](#)
- 8. [jcps.bjmu.edu.cn \[jcps.bjmu.edu.cn\]](#)
- 9. [Protective effect of hydroxysafflor yellow A against acute kidney injury via the TLR4/NF-κB signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 10. [dovepress.com \[dovepress.com\]](#)

- 11. ROS-Dependent Activation of Autophagy through the PI3K/Akt/mTOR Pathway Is Induced by Hydroxysafflor Yellow A-Sonodynamic Therapy in THP-1 Macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Hydroxysafflor yellow A (HSYA) targets the NF- κ B and MAPK pathways and ameliorates the development of osteoarthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safflor Yellow A: A Comprehensive Technical Guide for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15971893/docs#safflor-yellow-a-a-comprehensive-technical-guide-for-research-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

